

# Safety and Handling of Cyanine3 DBCO Hexafluorophosphate: A Technical Guide

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## Compound of Interest

Compound Name: *Cyanine3 DBCO hexafluorophosphate*  
Cat. No.: *B15598965*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Cyanine3 DBCO hexafluorophosphate**, a fluorescent probe commonly utilized in bioorthogonal chemistry for imaging azide-labeled biomolecules.<sup>[1][2][3][4][5]</sup> Given the limited specific safety data for this compound, this document synthesizes information from available Safety Data Sheets (SDS) for **Cyanine3 DBCO hexafluorophosphate** and data for structurally related DBCO reagents and hexafluorophosphate salts to provide a thorough understanding of its handling and safety considerations.<sup>[6][7][8]</sup>

## Physicochemical and Hazard Information

A clear understanding of the physical and chemical properties of a reagent is fundamental to its safe handling. The following tables summarize the key properties and hazard classifications for **Cyanine3 DBCO hexafluorophosphate** and its components.

Table 1: Physicochemical Properties of **Cyanine3 DBCO Hexafluorophosphate**

Property	Value	Source
Molecular Formula	C51H57F6N4O2P	[2][5]
Molecular Weight	902.99 g/mol	[2][5]
Appearance	Brown to reddish-brown solid	[2][5]
Purity	≥95% (batch specific)	[2]
Excitation Wavelength (Ex)	550 nm	[2][5]
Emission Wavelength (Em)	570 nm	[2][5]
Solubility	Soluble in DMSO, DMF	[6]

Table 2: Hazard Identification (Based on related compounds)

Since specific toxicological data for **Cyanine3 DBCO hexafluorophosphate** is unavailable, the hazard classification is based on the GHS information for a structurally similar compound, DBCO-PEG4-NHS ester, and the known hazards of hexafluorophosphate salts.[6][8][9][10]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Note: The toxicological properties of **Cyanine3 DBCO hexafluorophosphate** have not been thoroughly investigated.[6][8]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **Cyanine3 DBCO hexafluorophosphate** to minimize exposure and ensure personal safety.

Table 3: Recommended Personal Protective Equipment (PPE)

Situation	Required PPE
Weighing and Aliquoting Powder	- Nitrile or neoprene gloves (double-gloving recommended)- Lab coat or disposable gown- Safety glasses with side shields or chemical splash goggles- Face mask or respirator (if not in a fume hood)
Dissolving in Solvent	- Nitrile or neoprene gloves- Lab coat or disposable gown- Chemical splash goggles- Work in a chemical fume hood
Performing Reactions	- Nitrile or neoprene gloves- Lab coat or disposable gown- Chemical splash goggles
Handling Waste	- Nitrile or neoprene gloves- Lab coat or disposable gown- Chemical splash goggles

All personnel handling chemicals are required to wear, at a minimum, pants, closed-toe shoes, a lab coat, and eye protection.[\[11\]](#)

## Storage and Stability

Proper storage is crucial to maintain the integrity and reactivity of **Cyanine3 DBCO hexafluorophosphate**.

Table 4: Storage and Stability Guidelines

Condition	Recommendation	Duration
Powder (Long-term)	-20°C, protect from light. Keep container tightly sealed in a cool, well-ventilated area. <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>	Up to three years
In Solvent	-80°C, protect from light. <a href="#">[2]</a> <a href="#">[5]</a>	Up to six months
Shipping	Room temperature (for short durations, less than 2 weeks). <a href="#">[7]</a>	< 2 weeks

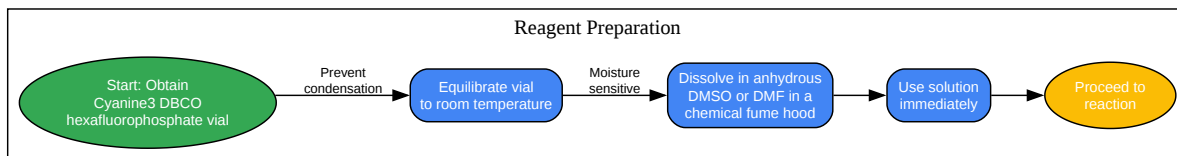
#### Key Stability Considerations:

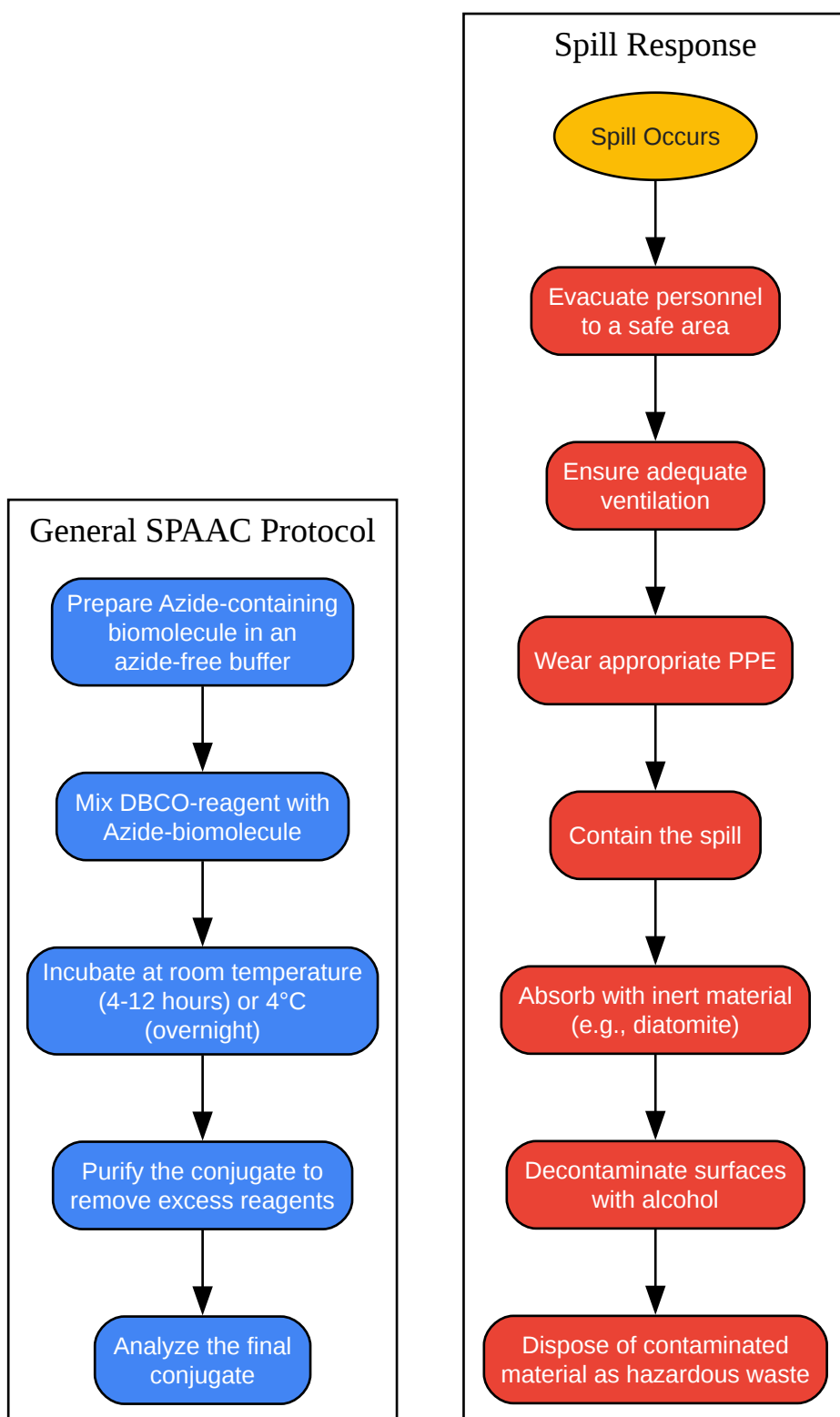
- **Moisture Sensitive:** The compound may be moisture-sensitive.[\[11\]](#) Allow the vial to equilibrate to room temperature before opening to prevent condensation.[\[11\]](#)
- **Incompatible Materials:** Avoid strong acids/alkalis and strong oxidizing/reducing agents.[\[7\]](#)
- **Hazardous Decomposition:** Under fire conditions, it may decompose and emit toxic fumes, including hydrogen fluoride and oxides of phosphorus.[\[7\]](#)[\[8\]](#)

## Experimental Protocols and Handling Procedures

The following sections provide generalized protocols for the safe handling and use of **Cyanine3 DBCO hexafluorophosphate** in a laboratory setting.

### Reagent Preparation





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